

A Comprehensive Technical Guide to 2-(Trifluoromethyl)quinoline-4-carbaldehyde

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Compound of Interest

Compound Name: 2-(Trifluoromethyl)quinoline-4-carbaldehyde

Cat. No.: B1310642

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the physicochemical properties, synthesis, and characterization of **2-(trifluoromethyl)quinoline-4-carbaldehyde**. The information is intended to support research and development efforts in medicinal chemistry and materials science, where quinoline derivatives are of significant interest.

Core Physicochemical Properties

2-(Trifluoromethyl)quinoline-4-carbaldehyde is a heterocyclic compound featuring a quinoline core substituted with a trifluoromethyl group at the 2-position and a carbaldehyde (formyl) group at the 4-position. The trifluoromethyl group is a key structural motif in medicinal chemistry, known for enhancing metabolic stability and lipophilicity.^[1]

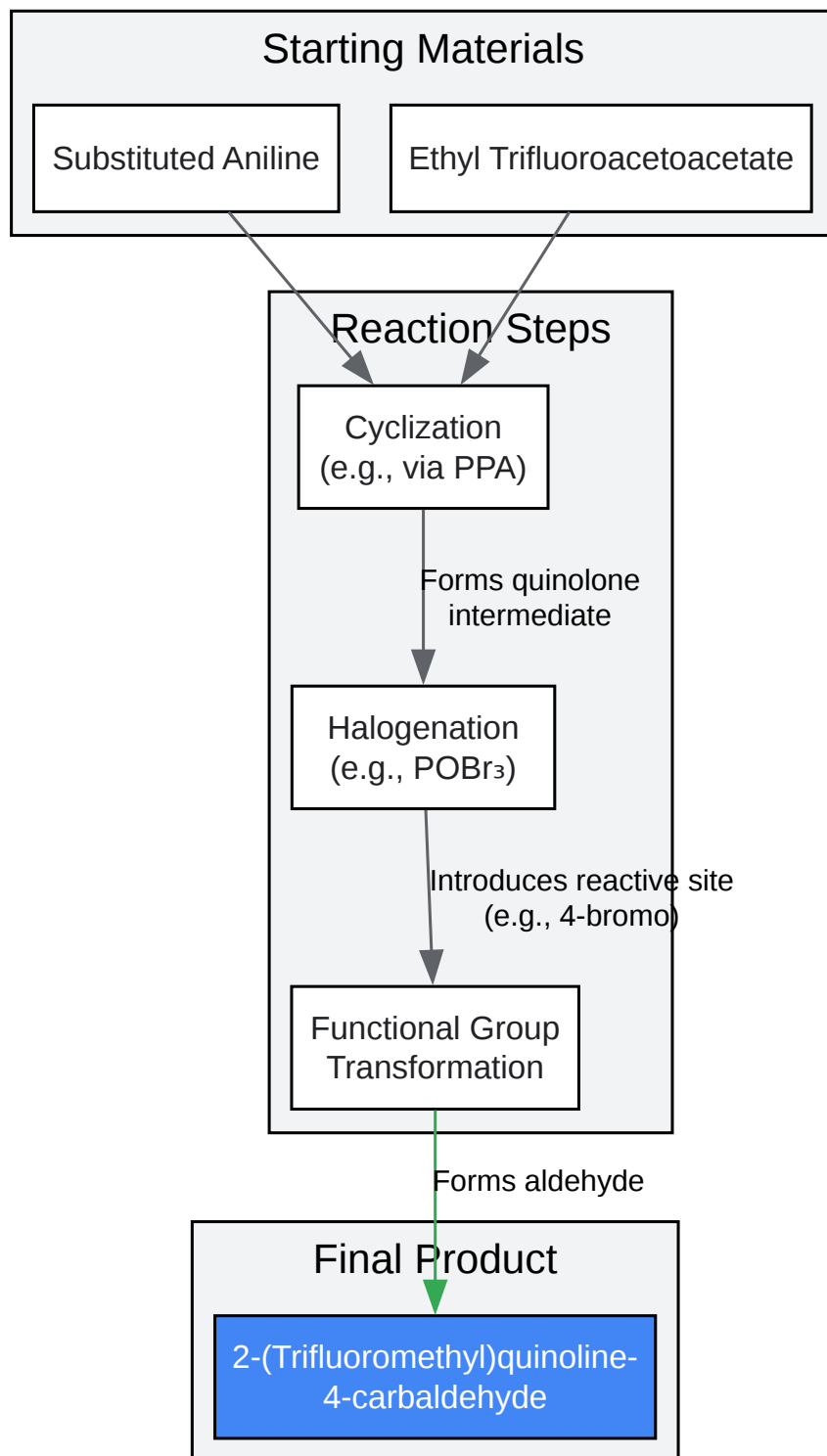
All quantitative data for the compound are summarized in the table below for easy reference and comparison.

Property	Value	Source(s)
CAS Number	78946-17-5	[2][3]
Molecular Formula	C ₁₁ H ₆ F ₃ NO	[2][3]
Molecular Weight	225.17 g/mol	[2]
Predicted Boiling Point	288.6 ± 35.0 °C	[4]
Predicted Density	1.390 ± 0.06 g/cm ³	[4]
Predicted pKa	-1.82 ± 0.50	[4]
Storage Conditions	Inert atmosphere (Nitrogen or Argon), 2-8°C	[4][5]

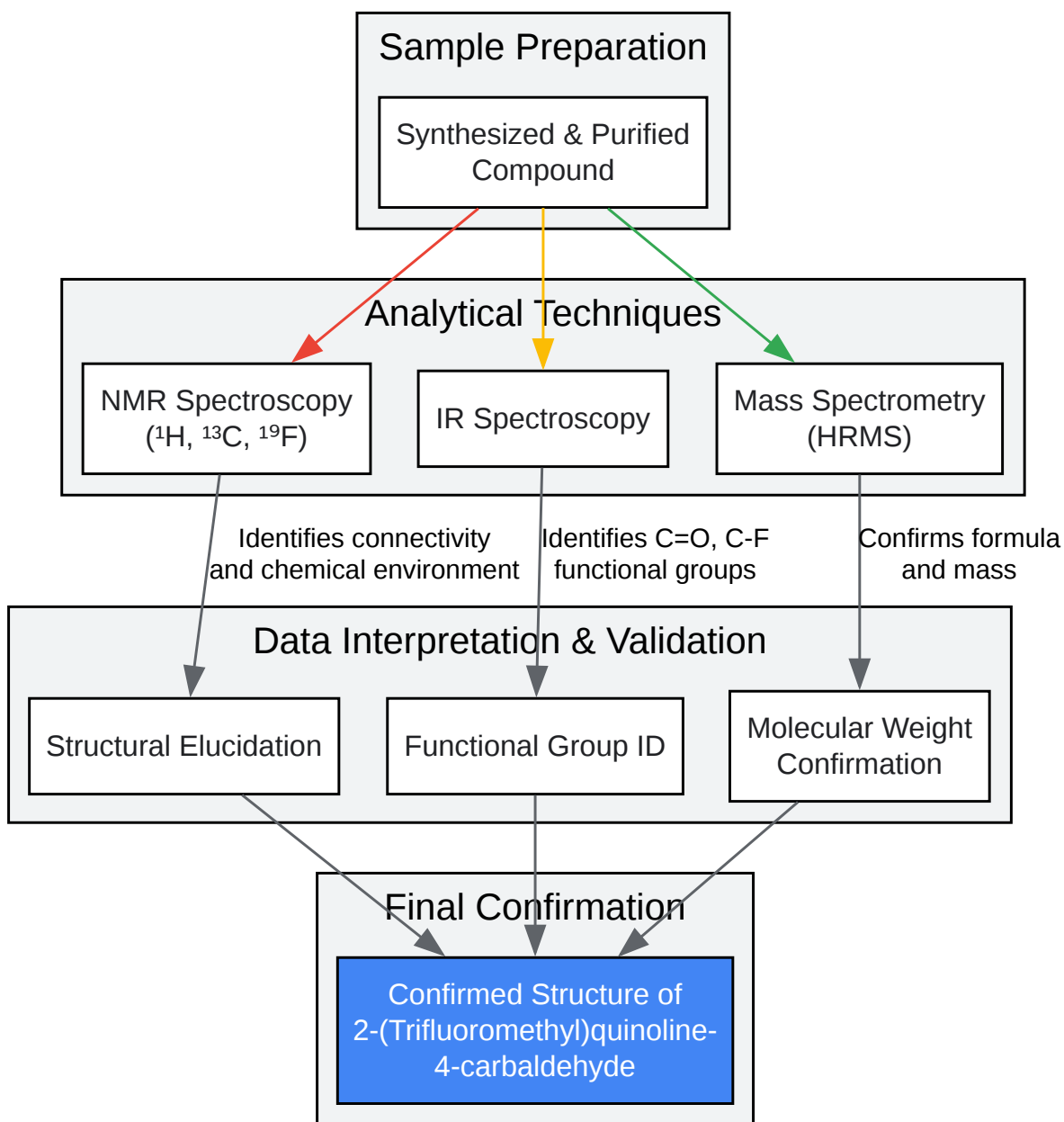
Synthesis and Reactivity

The synthesis of 2-(trifluoromethyl)quinoline derivatives often involves multi-step procedures. A common approach is the cyclization of anilines with trifluoroacetoacetate.[6] The presence of the aldehyde group at the 4-position makes **2-(trifluoromethyl)quinoline-4-carbaldehyde** a versatile intermediate for further chemical modifications.[7] It can undergo reactions typical of aldehydes, such as oxidation to a carboxylic acid, reduction to an alcohol, and condensation reactions with amines to form imines (Schiff bases).[7][8]

Generalized Synthesis Workflow



Spectroscopic Characterization Workflow

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References

- 1. benchchem.com [benchchem.com]
- 2. 78946-17-5|2-(Trifluoromethyl)quinoline-4-carbaldehyde|BLD Pharm [bldpharm.com]
- 3. yangxulaobao.lookchem.com [yangxulaobao.lookchem.com]
- 4. chemicalbook.com [chemicalbook.com]
- 5. 121660-37-5 CAS MSDS (2-Cyclopropyl-4-(4-fluorophenyl)quinoline-3-carboxaldehyde) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
- 6. Synthesis and optical properties of bis- and tris-alkynyl-2-trifluoromethylquinolines - PMC [pmc.ncbi.nlm.nih.gov]
- 7. Buy Quinoline-4-carbaldehyde | 4363-93-3 [smolecule.com]
- 8. chemijournal.com [chemijournal.com]
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